

Trehalose Metabolism and Its Regulation: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Trehalose
Cat. No.:	B1683222

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Abstract

Trehalose, a non-reducing disaccharide composed of two glucose units, is a vital molecule in a vast array of organisms, ranging from bacteria to invertebrates and plants. It serves not only as a crucial energy source but also as a potent protectant against a variety of environmental stresses, including desiccation, heat, cold, and osmotic stress. In recent years, the intermediate of its primary biosynthetic pathway, **trehalose-6-phosphate** (T6P), has emerged as a critical signaling molecule, particularly in plants, where it orchestrates growth and development in response to carbon availability. In pathogenic fungi and insects, **trehalose** metabolism is intricately linked to virulence and survival, making it a promising target for the development of novel antimicrobial agents and pesticides. While absent in mammals, the enzymatic machinery to degrade **trehalose** is present, and its interaction with the gut microbiome is an area of growing interest. This technical guide provides a comprehensive overview of **trehalose** metabolism and its complex regulatory networks across different organisms. It includes a detailed summary of quantitative data, step-by-step experimental protocols for key enzymatic assays, and visual representations of the core signaling pathways to facilitate a deeper understanding of this multifaceted metabolic system.

Core Pathways of Trehalose Metabolism

Trehalose metabolism primarily revolves around its synthesis and degradation, which are tightly regulated to meet the physiological demands of the organism.

Trehalose Biosynthesis

While several pathways for **trehalose** biosynthesis exist in nature, the most conserved and widespread is a two-step process involving **Trehalose-6-Phosphate Synthase** (TPS) and **Trehalose-6-Phosphate Phosphatase** (TPP).^[1]

- Step 1: Synthesis of **Trehalose-6-Phosphate** (T6P): TPS (EC 2.4.1.15) catalyzes the transfer of a glucose moiety from UDP-glucose (UDPG) to glucose-6-phosphate (G6P), forming **trehalose-6-phosphate** (T6P) and UDP.
- Step 2: Dephosphorylation of T6P: TPP (EC 3.1.3.12) subsequently dephosphorylates T6P to yield **trehalose** and inorganic phosphate (Pi).

In some bacteria, alternative pathways exist, such as the TreY-TreZ pathway which converts maltooligosaccharides to **trehalose**.^[2]

Trehalose Degradation

The breakdown of **trehalose** into two molecules of glucose is catalyzed by the enzyme trehalase (EC 3.2.1.28). This process allows for the rapid mobilization of glucose for energy or other metabolic needs. Organisms can possess multiple forms of trehalase, which can be localized in different cellular compartments and exhibit distinct regulatory properties.

Quantitative Analysis of Trehalose Metabolism

The efficiency and regulation of **trehalose** metabolism are reflected in the kinetic properties of its key enzymes and the intracellular concentrations of its metabolites.

Enzyme Kinetics

The Michaelis-Menten constant (K_m) and maximum velocity (V_{max}) provide insights into the substrate affinity and catalytic efficiency of the enzymes involved in **trehalose** metabolism.

Enzyme	Organism	Substrate	Km	Vmax	Reference
Trehalase	<i>Saccharomyces cerevisiae</i> (Acid)	Trehalose	~4.7 mM	-	[3]
	<i>Saccharomyces cerevisiae</i> (Neutral)	Trehalose	5.7 mM	-	[3]
	<i>Neurospora crassa</i>	Trehalose	0.52 mM	-	[4]
Thermomyces lanuginosus		Trehalose	0.57 mM	-	[4]
Enterobacter cloacae		Trehalose	1.47 (± 0.05) mM	0.2 (± 0.002) mM·min ⁻¹	[5]
Trehalose-6-Phosphate Synthase (TPS)	<i>Saccharomyces cerevisiae</i>	UDP-glucose	-	-	[6]
	<i>Saccharomyces cerevisiae</i>	Glucose-6-Phosphate	-	-	[6]
Trehalose-6-Phosphate Phosphatase (TPP)	<i>Acinetobacter baumannii</i>	Trehalose-6-Phosphate	-	-	[7]
	<i>Corynebacterium diphtheriae</i>	Trehalose-6-Phosphate	-	-	[7]
	<i>Pseudomonas stutzeri</i>	Trehalose-6-Phosphate	-	-	[7]

Note: Comprehensive kinetic data for TPS and TPP across a wide range of organisms is not readily available in a standardized format. The table will be updated as more data becomes available.

accessible.

Intracellular Metabolite Concentrations

The intracellular levels of **trehalose** and T6P fluctuate significantly in response to environmental cues and developmental stages.

Organism	Condition	Trehalose Concentration	Reference
Saccharomyces cerevisiae	Mid-exponential phase	Low	[8]
Saturated culture	Up to 15% of dry cell mass	[8]	
Desiccation stress (with trehalose import)	Increased	[8]	
Osmotic stress	Increased	[9][10]	
Heat stress	Increased	[11]	
Ethanol stress	Increased	[12]	
Escherichia coli	Osmotic stress (0.6 M NaCl)	264 mM	[13]
Desiccation stress	20.9 to 260.5 μ mol/mg of protein	[4]	
Cold shock (16°C)	Up to 8-fold increase	[14]	
Insects	Cold stress (Telenomus remus)	Increased	[11]
Diapause (Chilo suppressalis)	Variable	[15]	

Regulation of Trehalose Metabolism Across Organisms

The synthesis and degradation of **trehalose** are under stringent control, often integrated with other major metabolic and signaling pathways.

Bacteria

In bacteria like *Escherichia coli*, the expression of the *otsA* and *otsB* genes, which encode for TPS and TPP respectively, is induced by osmotic stress and entry into the stationary phase. [16] This response is often dependent on the alternative sigma factor *RpoS*. The degradation of **trehalose** is also regulated, with different trehalases being active under different osmotic conditions.[16]

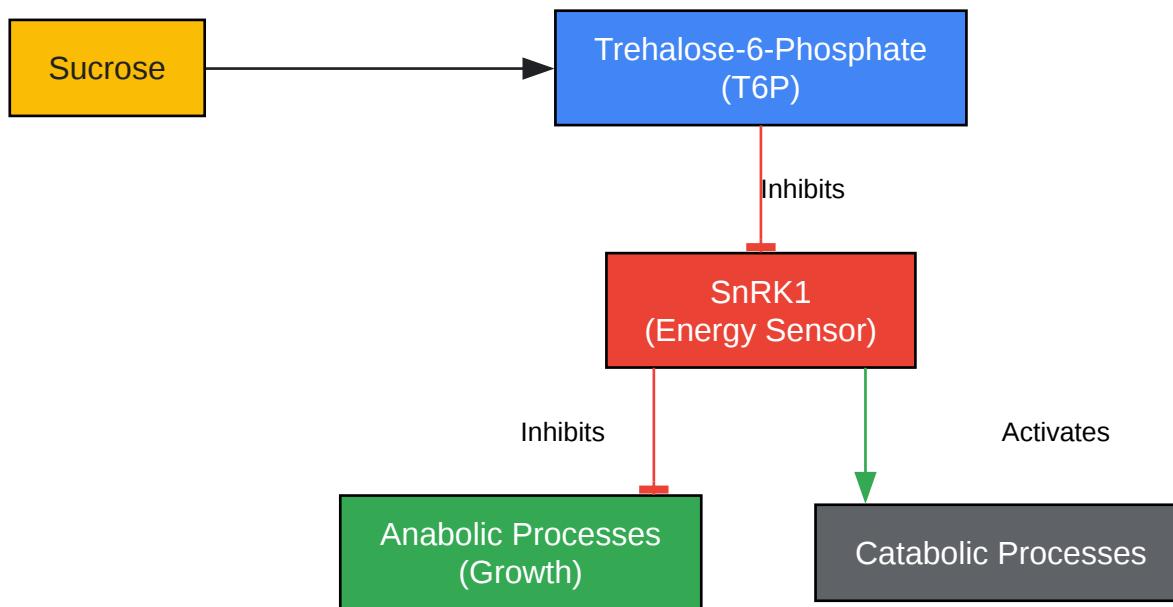
Yeast

In *Saccharomyces cerevisiae*, **trehalose** accumulation is a hallmark of the stress response.[9] The activity of neutral trehalase is regulated by cAMP-dependent phosphorylation.[3] T6P also plays a regulatory role by inhibiting hexokinase, thereby controlling the influx of glucose into glycolysis.

Plants

In most plants, **trehalose** is present at very low levels, while its precursor, T6P, acts as a potent signaling molecule. T6P levels are correlated with sucrose availability and are believed to be a key indicator of the plant's carbon status.

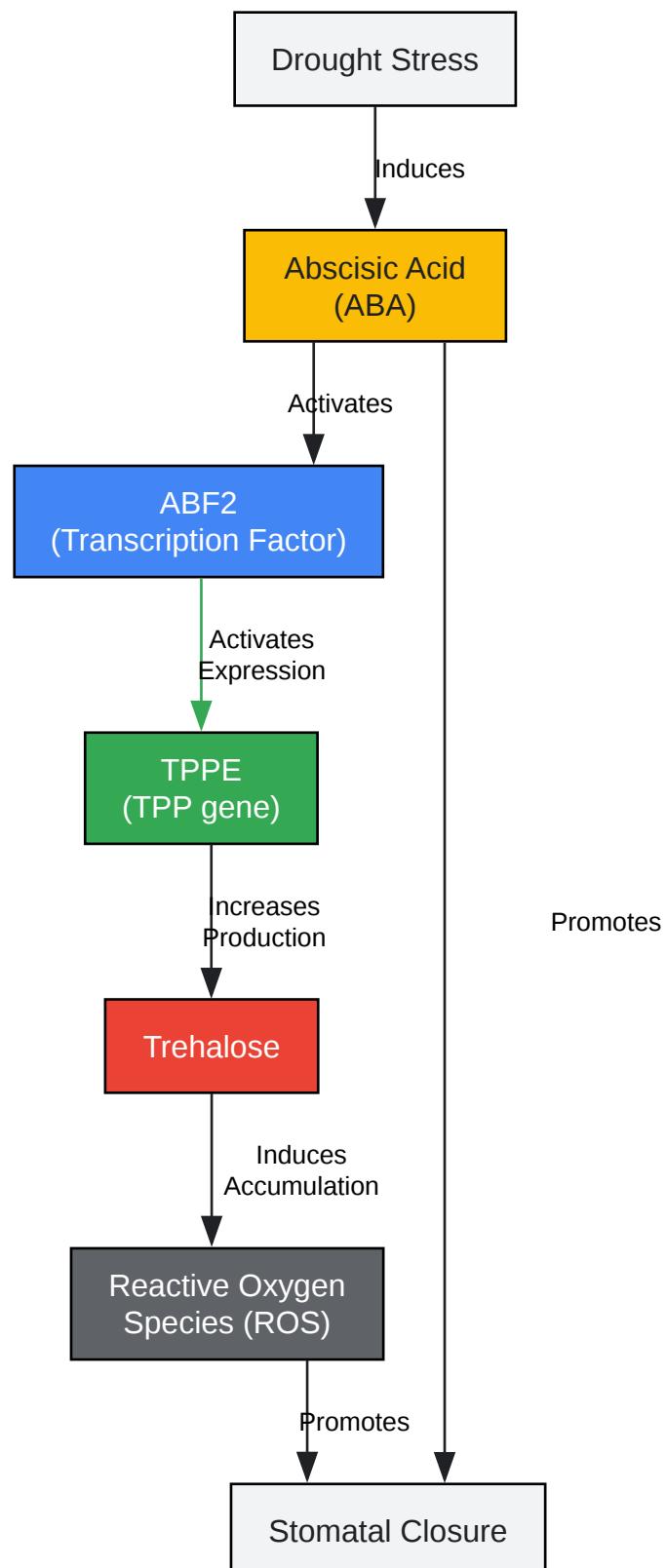
A central regulatory module in plants involves the interplay between T6P and Sucrose non-fermenting-1-Related protein Kinase 1 (SnRK1). SnRK1 is a key energy sensor that is activated under low-energy conditions, promoting catabolism and inhibiting growth. T6P acts as a potent inhibitor of SnRK1, thus signaling high-energy status and promoting anabolic processes and growth.[17] Under high sugar conditions, T6P binds to the catalytic subunit of SnRK1 (KIN10), preventing its activation.[3][18]

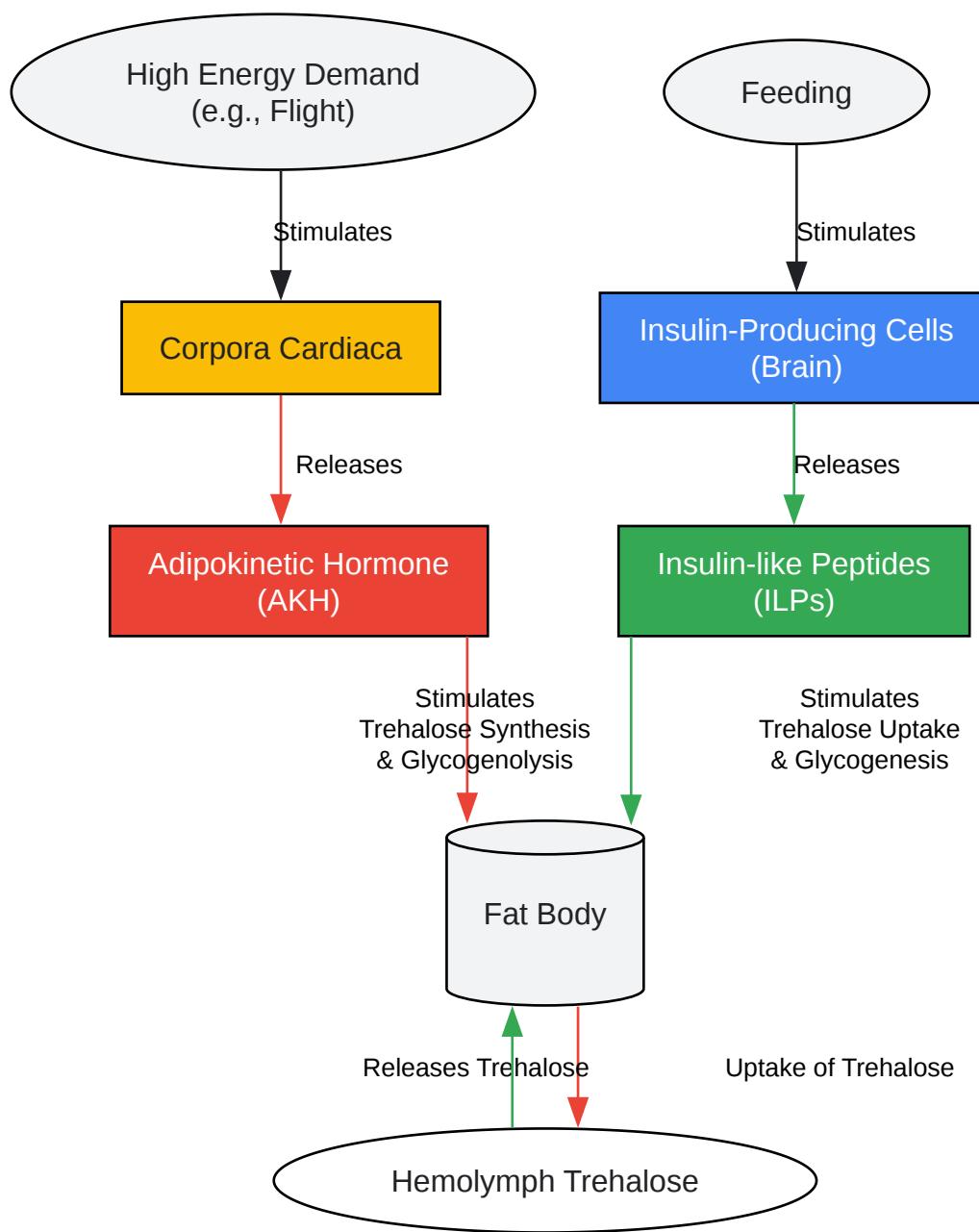


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T6P/SnRK1 Signaling Pathway in Plants.

The **trehalose** pathway also intersects with the signaling of the phytohormone abscisic acid (ABA), which is crucial for stress responses. ABA can induce the expression of certain TPP genes, leading to increased **trehalose** production.^[13] Conversely, **trehalose** can modulate the expression of ABA signaling-related genes, suggesting a complex feedback loop.^[19]





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